

detailed protocol for 4,8-Dichloro-1,7-naphthyridine synthesis

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Compound of Interest

Compound Name: *4,8-Dichloro-1,7-naphthyridine*

Cat. No.: *B572023*

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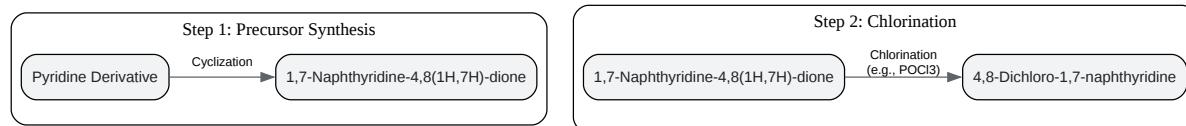
Application Note: Synthesis of 4,8-Dichloro-1,7-naphthyridine

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the synthesis of **4,8-dichloro-1,7-naphthyridine**, a key intermediate in the development of various pharmacologically active compounds. The synthesis involves a two-step process: the formation of the precursor 1,7-naphthyridine-4,8(1H,7H)-dione, followed by a chlorination reaction.

Synthesis Pathway

The overall synthetic route to **4,8-dichloro-1,7-naphthyridine** is depicted below. The process begins with the cyclization of a suitable pyridine derivative to form the 1,7-naphthyridine-4,8(1H,7H)-dione core. This intermediate is then subjected to chlorination to yield the final product.



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